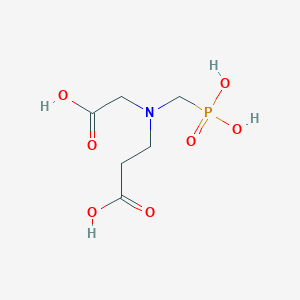

N-(2-carboxyethyl)-N-phosphonomethylglycine

• CAS No.: 2440-00-8
• Molecular Formula: C6H12NO7P
• Molecular Weight: 241.14 g/mol
• IUPAC Name: 3-[carboxymethyl(phosphonomethyl)amino]propanoic acid
• InChI: InChI=1S/C6H12NO7P/c8-5(9)1-2-7(3-6(10)11)4-15(12,13)14/h1-4H2,(H,8,9)(H,10,11)(H2,12,13,14)
• InChI Key: CBHXEJUOZATVLT-UHFFFAOYSA-N
• Canonical SMILES: C(CN(CC(=O)O)CP(=O)(O)O)C(=O)O

Description

N-(2-carboxyethyl)-N-phosphonomethylglycine is a useful research compound. Its molecular formula is C6H12NO7P and its molecular weight is 241.14 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

In a three neck round bottom flask equipped with an addition funnel, a reflux condenser, and a stir bar was added 50 mL of water, 50 mL of concentrated hydrochloric acid, and 10.7 g (0.13 mol) of phosphorous acid. The solution was stirred and heated at reflux and then treated with 18.3 g (0.10 mol) of N-(2-carboxyethyl)glycine. Then 9.8 mL of a 40% (w/v) formaldehyde solution was added dropwise over 30 minutes. Heating was continued an additional 60 minutes. The solvent was then removed under reduced pressure until only a few mL remained. This was allowed to sit at 5° C. during which time a precipitate formed. This solid was filtered, washed with ethanol, and dried. The solvent was removed from the filtrate under reduced pressure. The residue was chromatographed on Dowex 50X8-400 ion exchange resin using water as the eluent. Combined with the initial precipitate, the ma3or fraction gave a total of 12.7 g (52%) of N-(2-carboxyethyl)-N-phosphonomethylglycine.
